

Personal protective equipment for handling 3-(2-Oxocyclohexyl)propanoic acid

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Compound of Interest

Compound Name: 3-(2-Oxocyclohexyl)propanoic acid

Cat. No.: B1294525

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Essential Safety and Handling Guide for 3-(2-Oxocyclohexyl)propanoic Acid

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(2-Oxocyclohexyl)propanoic acid** (CAS Number: 2275-26-5).^[1] Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

3-(2-Oxocyclohexyl)propanoic acid and structurally similar compounds are known to cause skin and eye irritation.^{[2][3]} Ingestion may be harmful.^{[2][3]} Therefore, the use of appropriate personal protective equipment is mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., heavy rubber or other impervious material).	To prevent skin contact and irritation.[2][4]
Eye Protection	Safety goggles or a face shield.	To protect eyes from splashes and irritation.[2][4]
Skin and Body	Protective clothing and chemical-resistant boots.	To prevent skin contact and contamination of personal clothing.[4]
Respiratory	Use in a well-ventilated area or a chemical fume hood.	To avoid inhalation of any dust or vapors.[4]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily available and unobstructed.[4]
- Conduct all handling of **3-(2-Oxocyclohexyl)propanoic acid** within a certified chemical fume hood to ensure adequate ventilation.[4]

2. Donning PPE:

- Before handling, put on all required PPE as specified in Table 1.

3. Handling the Chemical:

- Avoid direct contact with eyes, skin, and clothing.[4]
- Do not breathe in any dust or vapor that may be present.[4]
- Wash hands thoroughly with soap and water after handling the substance.[2]

4. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[2] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[2] If eye irritation persists, get medical attention.[2]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell and rinse your mouth.[2]

Disposal Plan

Contaminated materials and waste from **3-(2-Oxocyclohexyl)propanoic acid** must be disposed of properly to prevent environmental contamination.

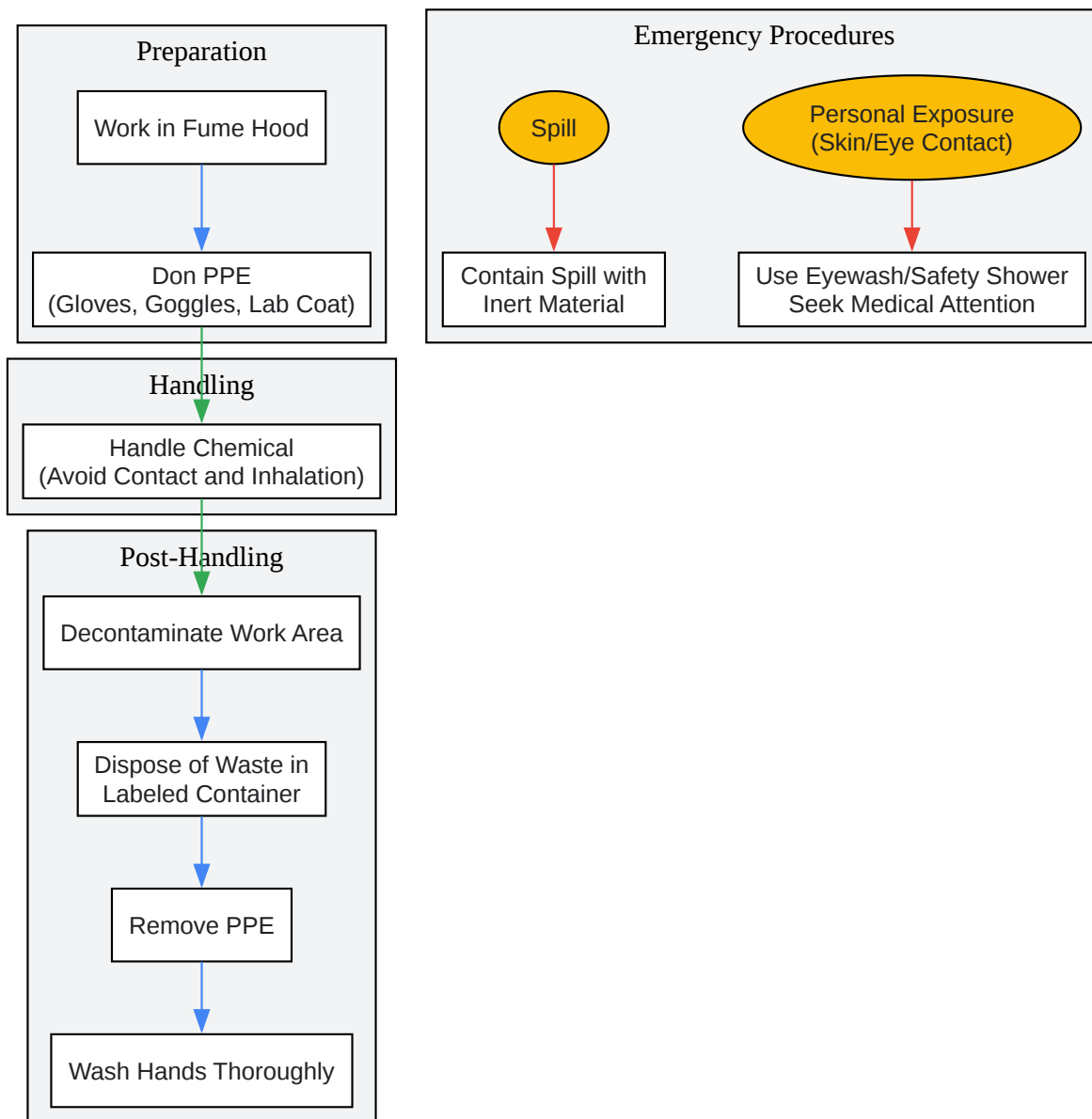
1. Waste Collection:

- Collect waste material in a suitable, labeled, and closed container.

2. Disposal Procedure:

- Dispose of the contents and container at an approved waste disposal facility.[2]
- Do not allow the product to enter drains.[2]
- Follow all local, regional, and national regulations for chemical waste disposal.[5]

Experimental Workflow



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